

Application Notes and Protocols for Immunohistochemical Analysis of ELOVL1 Expression

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Compound of Interest

Compound Name: *Elov1-IN-2*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to analyzing the expression of Elongation of Very Long Chain Fatty Acids Protein 1 (ELOVL1) using immunohistochemistry (IHC). ELOVL1 is a key enzyme in the synthesis of very long-chain fatty acids (VLCFAs) and sphingolipids, playing a crucial role in various physiological and pathological processes.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction to ELOVL1

ELOVL1 is an integral membrane protein located in the endoplasmic reticulum that catalyzes the first and rate-limiting step in the elongation of very long-chain fatty acids.[\[2\]](#)[\[3\]](#) This process is vital for the production of precursors for membrane lipids and lipid mediators. ELOVL1 exhibits activity towards saturated and monounsaturated acyl-CoA substrates, with a particularly high activity towards C22:0 acyl-CoA. Its expression is ubiquitous across many human tissues. Dysregulation of ELOVL1 has been implicated in a variety of diseases,

including metabolic disorders, skin conditions, neurodegenerative diseases, and various cancers, making it a protein of significant interest for research and therapeutic development.

ELOVL1 Expression in Normal and Cancer Tissues

Immunohistochemical studies have provided valuable insights into the distribution of ELOVL1 in both healthy and diseased tissues.

Normal Tissue Expression:

ELOVL1 shows widespread cytoplasmic expression in most normal human tissues. Based on data from the Human Protein Atlas, a summary of ELOVL1 protein expression in a selection of normal tissues is provided below. The staining intensity is generally categorized as weak to moderate.

Tissue	Staining Intensity	Cellular Localization
Skin	Moderate to Strong	Cytoplasmic in keratinocytes
Stomach	Moderate	Cytoplasmic in glandular cells
Small Intestine	Moderate	Cytoplasmic in glandular cells
Kidney	Moderate	Cytoplasmic in tubules
Lung	Weak to Moderate	Cytoplasmic in pneumocytes and macrophages
Liver	Weak	Cytoplasmic in hepatocytes
Brain	Weak	Cytoplasmic in neuronal and glial cells
Skeletal Muscle	Weak	Cytoplasmic

Cancer Tissue Expression:

The expression of ELOVL1 is often altered in cancerous tissues compared to their normal counterparts. Generally, most cancers exhibit weak to moderate cytoplasmic positivity. However, strong positivity has been observed in rare cases of breast and urothelial cancers. In

some cancers, such as urothelial, lung, and cervical cancers, additional membranous immunoreactivity has been noted. Conversely, tissues from testicular and renal cancers, as well as carcinoids, tend to show weak or negative staining. In hepatocellular carcinoma (HCC), ELOVL1 is significantly upregulated compared to adjacent normal liver tissues and is associated with a poorer prognosis. Similarly, high ELOVL1 expression in glioma is linked to a poor prognosis.

Cancer Type	ELOVL1 Expression Level	Prognostic Significance
Hepatocellular Carcinoma	Upregulated	High expression correlates with poor prognosis
Glioma	Upregulated	High expression correlates with poor prognosis
Breast Cancer	Variable (rarely strong positivity)	Essential for cancer cell growth
Urothelial Cancer	Variable (rarely strong positivity)	Further investigation needed
Colorectal Cancer	Upregulated	Promotes accumulation of VLCFAs
Lung Adenocarcinoma	Upregulated (ELOVL5 & 6 more prominent)	Potential involvement in pathogenesis
Testicular Cancer	Weak or Negative	
Renal Cancer	Weak or Negative	

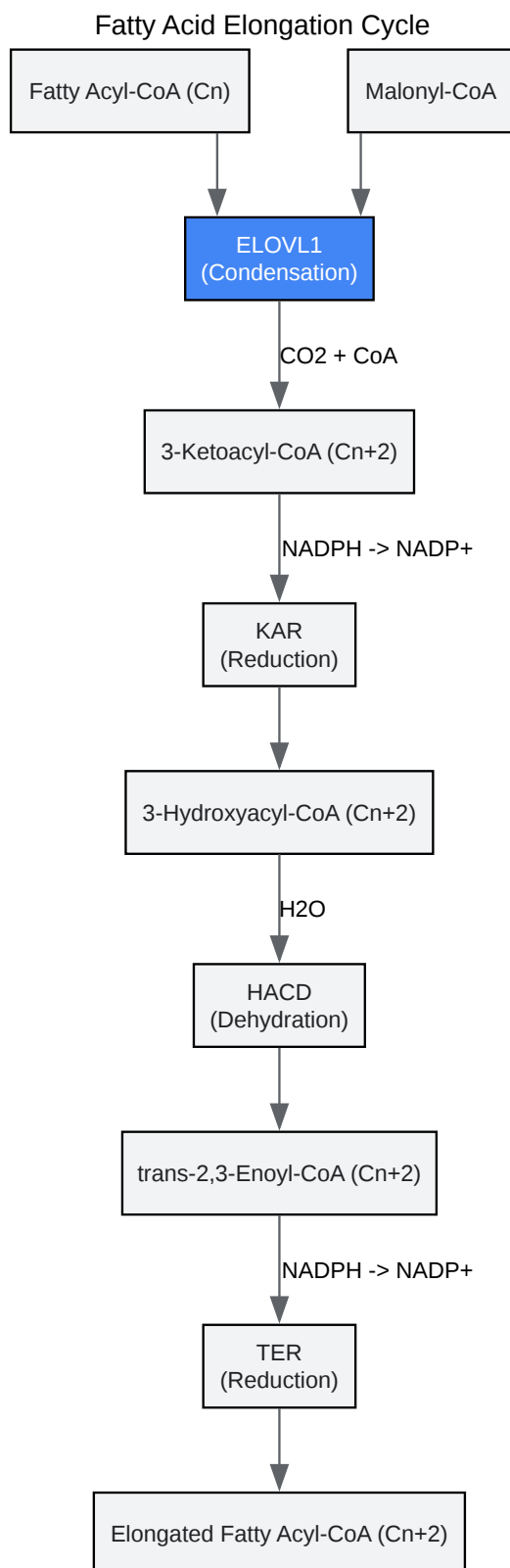
Signaling Pathways Involving ELOVL1

ELOVL1's primary role is within the fatty acid elongation pathway. Additionally, it has been implicated in cancer-related signaling pathways.

Fatty Acid Elongation Pathway:

ELOVL1 catalyzes the initial condensation step in the four-step fatty acid elongation cycle that occurs in the endoplasmic reticulum. This cycle sequentially adds two-carbon units to a

growing fatty acyl-CoA chain.



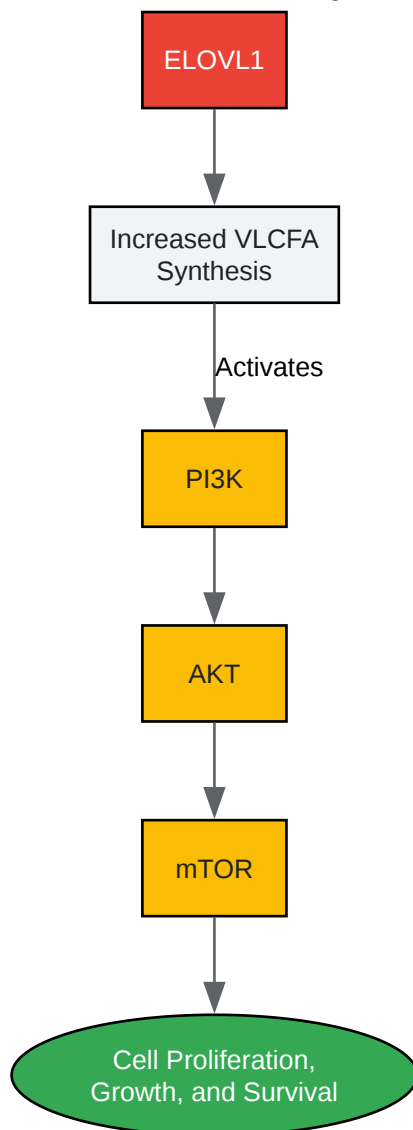
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Caption: The four-step fatty acid elongation cycle catalyzed by ELOVL1 and other enzymes.

PI3K-AKT-mTOR Signaling Pathway in Cancer:

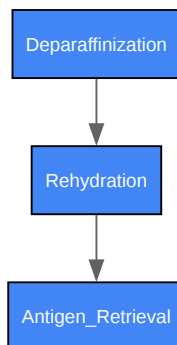
In hepatocellular carcinoma, ELOVL1 has been shown to promote tumor growth through the regulation of the PI3K-AKT-mTOR signaling pathway. Upregulation of ELOVL1 can lead to the activation of this pathway, which is a key regulator of cell proliferation, survival, and metabolism.

ELOVL1 and PI3K-AKT-mTOR Signaling in Cancer

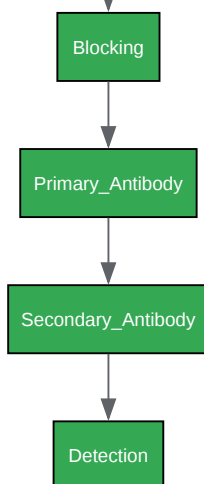


Immunohistochemistry Workflow for ELOVL1

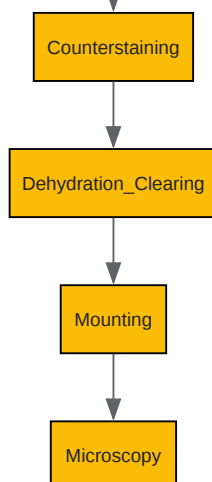
Tissue Preparation



Staining



Visualization

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References

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